

Evaluating Certified Reference Materials for N-nitroso-desmethyl-diltiazem: A Comparative Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-diltiazem*

Cat. No.: *B16377775*

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For researchers, scientists, and drug development professionals, the accurate quantification of nitrosamine impurities is critical for ensuring the safety and regulatory compliance of pharmaceutical products. **N-nitroso-desmethyl-diltiazem**, a potential genotoxic impurity in diltiazem drug substances, requires highly accurate and reliable analytical standards for its detection and quantification at trace levels. This guide provides a comparative overview of commercially available certified reference materials (CRMs) for **N-nitroso-desmethyl-diltiazem** and detailed experimental protocols for their evaluation.

Comparison of Commercially Available Certified Reference Materials

Several suppliers offer certified reference materials and analytical standards for **N-nitroso-desmethyl-diltiazem**. While head-to-head comparative performance data is not publicly available, researchers can evaluate these materials based on the information provided by the suppliers. Key considerations include the availability of a Certificate of Analysis (CoA), stated purity, concentration, and the extent of characterization data provided.

Supplier	Product Name	CAS Number	Available Formats	Key Features
LGC Standards	N-Nitroso-N-desmethyl-diltiazem	53609-64-6	Neat	Offers "Exact Weight" packaging with a certificate indicating mass to 3 decimal places. [1]
Veeprho	N-Nitroso Desmethyl Diltiazem	3036581-85-5	Not specified	Stated to be a highly characterized reference material meeting USP, EMA, JP, and BP standards. [2]
SynZeal	N-Nitroso Diltiazem EP Impurity D	3036581-85-5	Neat	Supplied with a Certificate of Analysis and detailed characterization data. [3]
Clearsynth	N-desmethyl N-nitroso Diltiazem	3036581-85-5	Neat (mg quantities)	Provides a Certificate of Analysis. [4]
CymitQuimica	N-Nitroso Diltiazem EP Impurity D	3036581-85-5	Neat (mg quantities)	Provides product information including synonyms and CAS number. [5]
USP	N-Nitroso Desmethyl	Not Available	Solution (1 mg/mL)	Labeled as a Pharmaceutical Analytical

Diltiazem
Solution

Impurity (PAI)
and not an
official USP
Reference
Standard.[6]

Experimental Protocols for Evaluation

The primary analytical technique for the quantification of **N-nitroso-desmethyl-diltiazem** is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The following protocol is a synthesis of validated methods described in the scientific literature.[7][8][9]

Sample Preparation

- Standard Solution Preparation:
 - Accurately weigh the **N-nitroso-desmethyl-diltiazem** CRM.
 - Dissolve in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution with the same solvent to prepare a series of calibration standards at concentrations ranging from the limit of quantification (LOQ) to a level appropriate for the expected impurity concentration in the drug product. A typical range might be 0.0025 µg/mL to 0.1 µg/mL.[7][8]
- Sample Solution Preparation (for Diltiazem Drug Product):
 - Accurately weigh and dissolve the diltiazem hydrochloride drug substance in a suitable solvent.
 - The extraction approach may need to be optimized to ensure sufficient recovery of the nitrosamine impurity.[9]
 - Spiked samples should be prepared by adding known amounts of the CRM stock solution to the drug product solution to evaluate accuracy and recovery.

LC-MS/MS Method Parameters

- Chromatographic Conditions:
 - Column: A C18 column is commonly used, such as a C18 Atlantis T3[7][8] or an Atlantis™ Premier BEH™ C18 AX.[9]
 - Mobile Phase A: 0.1% Formic acid in water.[7][8]
 - Mobile Phase B: 100% Acetonitrile.[7][8]
 - Flow Rate: 0.5 mL/min.[7][8]
 - Injection Volume: 10 µL.[7][8]
 - Gradient: A gradient elution is typically employed to achieve separation from the diltiazem active pharmaceutical ingredient (API) and other impurities. The gradient program should be optimized for baseline separation.
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).[7][8]
 - Precursor Ion (m/z): 429.90.[7][8]
 - Product Ion (m/z): 283.25.[7][8]
 - Interface and Focus Voltage: Approximately 1.00 kV.[7][8]

Method Validation

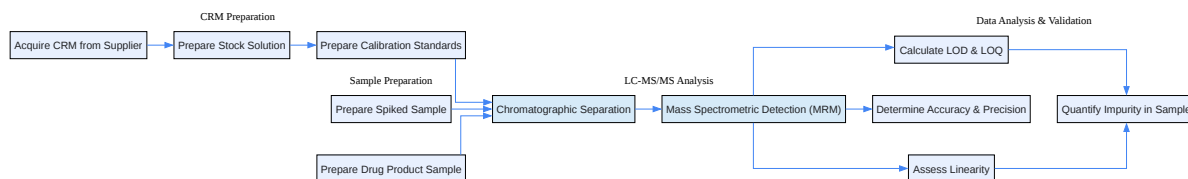
The performance of the CRM should be evaluated as part of a comprehensive method validation according to ICH guidelines. Key validation parameters include:

- Specificity: The ability to unequivocally assess the analyte in the presence of components that may be expected to be present, such as the API, other impurities, and matrix components.[7][8]

- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A linear range of 0.0025–0.1 µg/mL has been demonstrated.^{[7][8]}
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is often assessed by spike recovery experiments, with acceptable recovery typically in the range of 70-120%.^[9]
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be detected and quantified, respectively, with suitable precision and accuracy. An LOQ of 0.03 ppm has been reported.^[9]
- **Robustness:** The capacity of the method to remain unaffected by small, but deliberate variations in method parameters.

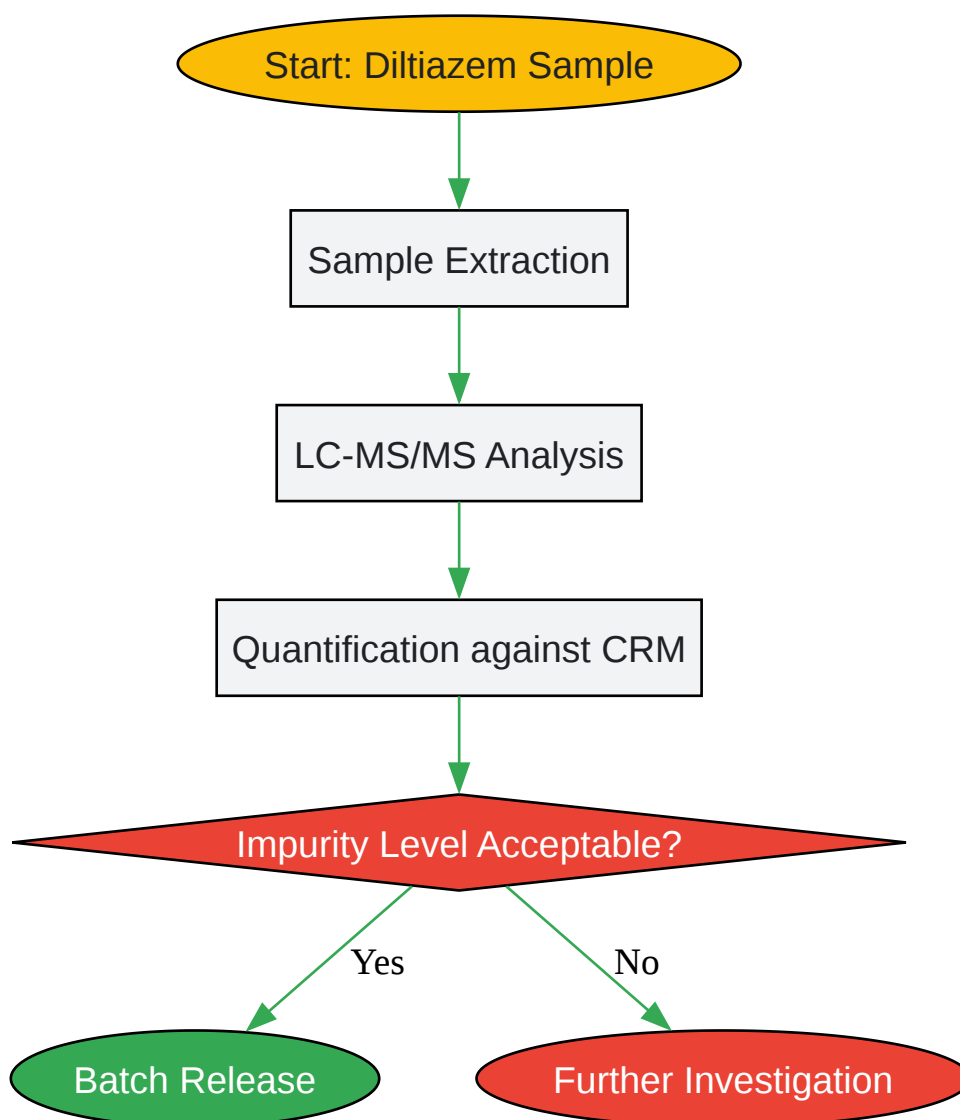
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the evaluation of a certified reference material for **N-nitroso-desmethyl-diltiazem** and the general process of nitrosamine impurity analysis.



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Caption: Workflow for the evaluation of **N-nitroso-desmethyldiltiazem** CRMs.



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Caption: Decision logic for nitrosamine impurity analysis in drug products.

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